

# 5-Amino-3-methylisothiazole hydrochloride synthesis and characterization

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Amino-3-methylisothiazole hydrochloride

Cat. No.: B023207

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An In-depth Technical Guide to the Synthesis and Characterization of **5-Amino-3-methylisothiazole Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **5-Amino-3-methylisothiazole hydrochloride**, a key intermediate in the development of various therapeutic agents.

## Physicochemical Properties

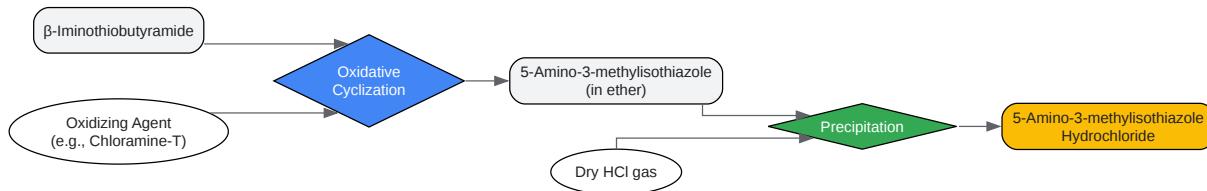
**5-Amino-3-methylisothiazole hydrochloride** is a yellow to red-brown crystalline powder.[\[1\]](#) Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	References
CAS Number	52547-00-9	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>4</sub> H <sub>7</sub> ClN <sub>2</sub> S	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	150.63 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	300 °C (lit.)	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Yellow to red-brown powder	<a href="#">[1]</a>

# Synthesis of 5-Amino-3-methylisothiazole Hydrochloride

The primary route for the synthesis of **5-Amino-3-methylisothiazole hydrochloride** involves the oxidative cyclization of  $\beta$ -iminothiobutyramide. This method is efficient and yields the target compound in good purity.

## Synthesis Workflow



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Caption: Synthesis workflow for **5-Amino-3-methylisothiazole hydrochloride**.

## Experimental Protocol

The following is a detailed experimental protocol for the synthesis of **5-Amino-3-methylisothiazole hydrochloride**, adapted from established literature.

### Materials:

- $\beta$ -Iminothiobutyramide
- Chloramine-T trihydrate
- Sodium hydroxide (NaOH)
- Water ( $H_2O$ )

- Diethyl ether
- Dry hydrogen chloride (HCl) gas
- Magnesium sulfate (MgSO<sub>4</sub>)

**Procedure:**

- A solution of chloramine-T trihydrate (5.6 g) and sodium hydroxide (0.8 g) in water (100 cc) is prepared.
- To this solution,  $\beta$ -iminothiobutyramide (2.3 g) is added, and the mixture is shaken for four hours.
- The resulting clear solution is extracted with diethyl ether.
- The combined ether extracts are dried over anhydrous magnesium sulfate.
- Dry hydrogen chloride gas is then passed through the dried ether solution.
- The crude **5-Amino-3-methylisothiazole hydrochloride** precipitates as a yellow solid.
- The solid is collected by filtration and can be further purified by recrystallization if necessary.

## Spectroscopic Characterization

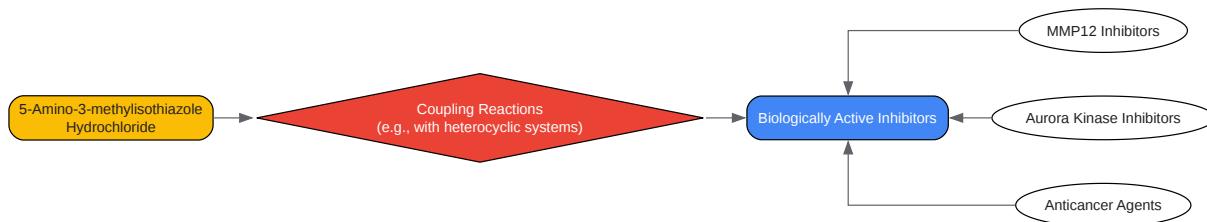
Detailed spectroscopic data for **5-Amino-3-methylisothiazole hydrochloride** is not extensively available in the public domain. However, data for the cationic form and the free base are available and provide valuable structural information.

Technique	Data Summary	Source
<sup>13</sup> C NMR	A <sup>13</sup> C NMR spectrum of the 5-Amino-3-methyl-isothiazole cation has been recorded in DMSO-d <sub>6</sub> .	SpectraBase[7]
IR Spectrum	An infrared spectrum for the free base, 2-amino-5-methylthiazole (a tautomer), is available.	NIST WebBook[8]
Mass Spec.	Mass spectrometry data for the free base, 2-amino-5-methylthiazole, is also available.	NIST WebBook[8]

## Applications in Drug Development

**5-Amino-3-methylisothiazole hydrochloride** serves as a crucial building block in the synthesis of various biologically active molecules, particularly in the development of kinase inhibitors for cancer therapy.

### Role as a Synthetic Precursor



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Caption: Role as a precursor in synthesizing kinase inhibitors.

Its utility as a precursor is noted in the development of:

- MMP12 inhibitors[5]
- Aurora kinase inhibitors[5]
- N-Heterocyclic indolyl glyoxylamides as anticancer agents[5]

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## References

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- To cite this document: BenchChem. [5-Amino-3-methylisothiazole hydrochloride synthesis and characterization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b023207#5-amino-3-methylisothiazole-hydrochloride-synthesis-and-characterization>]

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